

Technical Guide: Boc-3-nitro-L-tyrosine in Peptide Science

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Compound of Interest

Compound Name: *Boc-3-nitro-L-tyrosine*

CAS No.: *5575-03-1*

Cat. No.: *B3037717*

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Executive Summary

Boc-3-nitro-L-tyrosine (N-tert-Butoxycarbonyl-3-nitro-L-tyrosine) is a specialized amino acid derivative used to incorporate the 3-nitrotyrosine moiety into peptides.^{[1][2]} While often associated with oxidative stress biomarkers (peroxynitrite footprinting), its utility extends into rational drug design, where the nitro group serves as a bioisostere or a latent precursor for 3-aminotyrosine.

This guide provides a rigorous technical framework for the handling, coupling, and manipulation of **Boc-3-nitro-L-tyrosine** in Solid Phase Peptide Synthesis (SPPS). It addresses the unique physicochemical challenges posed by the ortho-nitro group—specifically its acidity (pKa perturbation) and redox potential—and details protocols to ensure synthetic fidelity.

Part 1: Chemical Profile & Strategic Utility

The Physicochemical Shift

The introduction of a nitro group (

) at the ortho position of the tyrosine phenol dramatically alters the electronic landscape of the side chain.

- **Acidity (pKa Perturbation):** The electron-withdrawing nitro group stabilizes the phenolate anion via resonance and induction. This shifts the pKa of the phenolic hydroxyl from ~10.1 (Tyrosine) to ~7.2 (3-Nitrotyrosine).
 - **Implication:** At physiological pH (7.4), the side chain is ~50% ionized. During SPPS coupling (often pH 8–9 with DIEA), the phenol is predominantly deprotonated.
- **Nucleophilicity:** Despite being deprotonated, the resulting phenolate is less nucleophilic than a standard tyrosinate due to the strong electron withdrawal. This often negates the need for side-chain protection (e.g., Bzl, Br-Z) typically required in Boc chemistry, although O-acylation remains a risk under aggressive activation.

Stability & Compatibility[3]

- **Boc Chemistry:** The nitro group is stable to Trifluoroacetic Acid (TFA) used for Boc removal.
- **HF Cleavage:** The nitro group is generally stable to anhydrous Hydrogen Fluoride (HF) cleavage conditions, provided that strong reducing agents are not used in high excess.
- **Photostability:** 3-Nitrotyrosine is susceptible to photolysis under high-intensity UV; synthesis should be performed under standard laboratory lighting, avoiding direct UV exposure.

Part 2: Synthetic Utility & Coupling Protocols[3]

Coupling Strategy

The primary challenge in coupling **Boc-3-nitro-L-tyrosine** is balancing activation efficiency with the prevention of esterification on the unprotected phenolic oxygen.

Recommended Reagents:

- **DCC/HOBt:** The classical carbodiimide approach is robust and minimizes O-acylation.
- **HBTU/HATU + DIEA:** Highly efficient but requires careful base control. Excess base can deprotonate the phenol, increasing the risk of forming the phenolic ester (O-acylation) or branched peptides.

Table 1: Coupling Reagent Compatibility Profile

Reagent System	Activation Mechanism	Risk of O-Acylation	Recommendation
DCC / HOBt	Carbodiimide / Active Ester	Low	Primary Choice. Robust and minimizes side reactions.
HBTU / DIEA	Uronium / Aminium	Moderate	Use stoichiometric base (1:2 ratio relative to AA). Avoid excess DIEA.
HATU / HOAt	Azabenzotriazole	Moderate-High	Use only for difficult couplings (steric hindrance).
Pentafluorophenyl Ester (OPfp)	Pre-activated Ester	Very Low	Excellent for automated synthesis to avoid base entirely.

Protocol A: Standard Manual Coupling (DCC/HOBt)

Target: Incorporation of Boc-3-nitro-L-Tyr-OH into a growing peptide chain on MBHA or PAM resin.

- Preparation: Dissolve Boc-3-nitro-L-Tyr-OH (3.0 eq) and HOBt (3.0 eq) in minimum DMF.
- Activation: Add DCC (3.0 eq) dissolved in DCM. Stir for 5–10 minutes at
to form the active ester.
 - Note: Filter off any precipitated DCU (dicyclohexylurea) before adding to the resin if performing manual synthesis in a vessel with a frit.
- Coupling: Add the pre-activated mixture to the resin (swollen in DCM/DMF).
- Reaction: Shake/agitate at room temperature for 2–4 hours.

- Monitoring: Perform a Kaiser test.
 - Observation: The nitro group is yellow. A positive Kaiser test (blue beads) indicates incomplete coupling. If the resin turns slightly yellow/orange, this is normal due to the chromophore.
- Washing: Wash resin thoroughly with DMF (min), DCM (min), and MeOH (min) to remove excess yellow reagents.

Part 3: Deprotection & Cleavage[2][4]

Boc Deprotection Cycle

The nitro group withstands the repetitive acid cycles of Boc chemistry.

- Reagent: 50% TFA in DCM.[3]
- Scavenger: 0.5% Indole (optional, usually not required unless Trp is present).
- Duration: 1 min pre-wash, followed by 20 min deprotection.

Protocol B: HF Cleavage

The final release from the resin requires anhydrous HF.

- Warning: Do not use high concentrations of thiols (e.g., thiophenol) if you wish to preserve the nitro group, as they can act as reducing agents under strong acid conditions.
- Scavenger Cocktail: Anisole (10% v/v) is the preferred scavenger. It effectively traps carbocations without reducing the nitro group.

Steps:

- Dry the resin over

overnight.

- Place resin in the Teflon reaction vessel.
- Add Anisole (1 mL per gram of resin).
- Condense anhydrous HF (10 mL per gram of resin) at .
- Warm to and stir for 60 minutes.
- Evaporate HF under a stream of nitrogen.
- Precipitate the peptide with cold diethyl ether.
- Extract the peptide into aqueous acetic acid (10–50%) or acetonitrile/water and lyophilize.

Part 4: Post-Synthetic Modification (The "Value Add")

One of the most powerful applications of 3-nitrotyrosine is its conversion to 3-aminotyrosine. The amino group can then be used as a handle for:

- Fluorescent labeling.^[4]
- Cross-linking.
- Generating stable non-hydrolyzable phosphate mimics.

Visualization of the Reduction Pathway

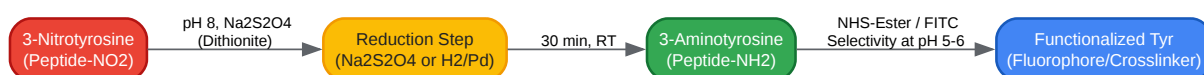


Figure 1: Reduction of 3-Nitrotyrosine to 3-Aminotyrosine and subsequent functionalization.

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Protocol C: Reduction to 3-Aminotyrosine (Solution Phase)

This is typically performed after peptide cleavage and purification.

- Dissolution: Dissolve the purified nitro-peptide in 50 mM Ammonium Bicarbonate (pH ~8.0) or Phosphate Buffer (pH 7.5).
- Reagent: Prepare a fresh solution of Sodium Dithionite ().
- Reaction: Add Sodium Dithionite (5–10 equivalents relative to nitro groups) to the peptide solution.
 - Visual Cue: The yellow color of the nitro-peptide will fade to colorless as it reduces to the amine.
- Time: Stir at room temperature for 15–30 minutes.
- Purification: Immediately purify via RP-HPLC. The 3-aminotyrosine peptide will be significantly more hydrophilic and will elute earlier than the nitro-precursor (a "hydrophilic shift").

Part 5: Analytical Considerations

HPLC Behavior

- Acidic pH (0.1% TFA): 3-Nitrotyrosine is neutral (OH protonated). It is more hydrophobic than unmodified Tyrosine due to the bulky nitro group.
 - Result: Later retention time than WT peptide.
- Neutral/Basic pH: 3-Nitrotyrosine is ionized (phenolate). It becomes much more hydrophilic.
[5][6]
 - Result: Earlier retention time.[7]

Mass Spectrometry

- Mass Shift: The nitro group adds +45 Da to the mass of Tyrosine (H replaced by NO_2).
- Diagnostic Ions: In MS/MS, a characteristic loss of the nitro group allows for easy identification of the modification site.

References

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